

Littorine: A Technical Guide to its Molecular Characteristics, Biosynthesis, and Analysis

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Compound of Interest

Compound Name: *Littorine*

Cat. No.: *B1216117*

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Introduction

Littorine is a naturally occurring tropane alkaloid found in various plants of the Solanaceae family, such as *Atropa belladonna* and *Datura stramonium*. As a key intermediate in the biosynthesis of the pharmacologically significant alkaloids hyoscyamine and scopolamine, **littorine** is of considerable interest to researchers in natural product chemistry, pharmacology, and drug development. This technical guide provides an in-depth overview of the molecular and chemical properties of **littorine**, its biosynthetic pathway, and detailed experimental protocols for its extraction, quantification, and the assessment of its receptor binding affinity.

Molecular and Chemical Properties

Littorine is structurally related to other well-known tropane alkaloids like atropine and hyoscyamine, with which it shares a common biosynthetic origin.^[1] Its chemical structure consists of a tropane ring esterified with phenyllactic acid.

Quantitative Data Summary

The fundamental molecular and chemical properties of **littorine** are summarized in the table below for easy reference.

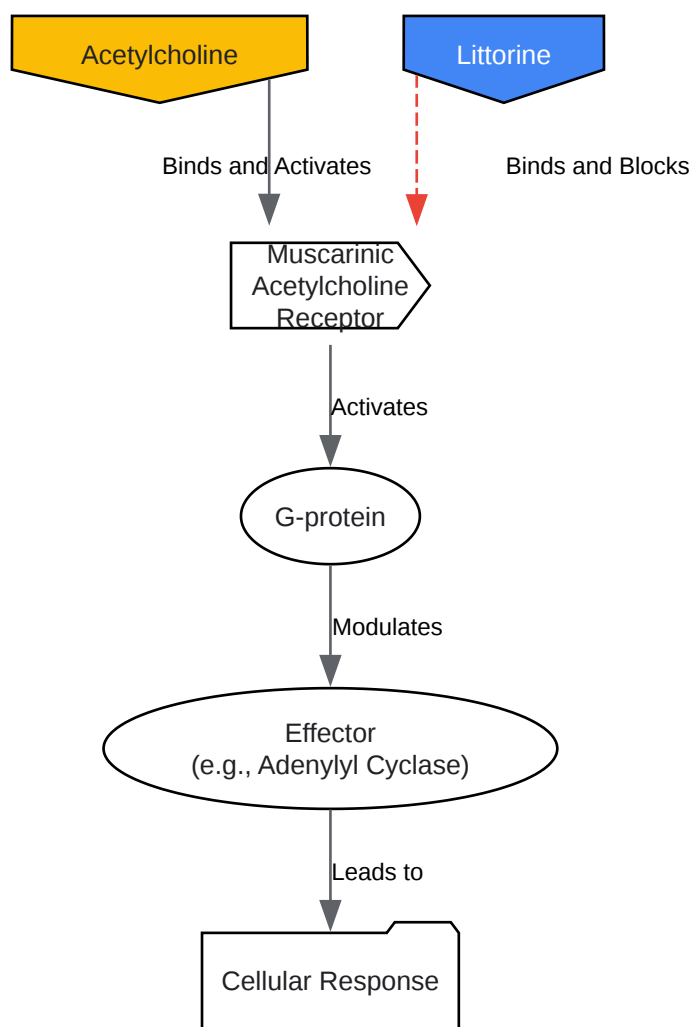
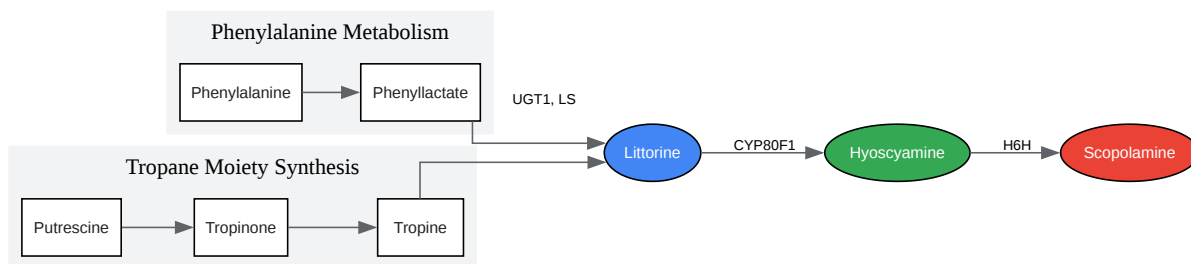
Property	Value	Source(s)
Chemical Formula	C ₁₇ H ₂₃ NO ₃	[2][3]
Molecular Weight	289.37 g/mol	[2][3]
CAS Number	21956-47-8	[4]
Appearance	Solid powder	[3]
Molecular Weight (HCl salt)	325.83 g/mol	[4]
Chemical Formula (HCl salt)	C ₁₇ H ₂₃ NO ₃ ·HCl	[4]

Biosynthesis and Signaling Pathways

Littorine plays a crucial role as an intermediate in the biosynthetic pathway of tropane alkaloids.[5] The synthesis of **littorine** involves the esterification of tropine with phenyllactate. This pathway is a key target for metabolic engineering efforts aimed at increasing the production of medicinally important tropane alkaloids.

Tropane Alkaloid Biosynthetic Pathway

The following diagram illustrates the biosynthetic pathway leading to **littorine** and its subsequent conversion to hyoscyamine and scopolamine.



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